Technical Monograph: (4-Bromophenyl)methyl 2-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(4-Bromophenyl)methyl 2-hydroxybenzoate*
CAS No.:	*730247-51-5*
Cat. No.:	*B2790351*

Get Quote

Chemical Identity & Structural Architecture

(4-Bromophenyl)methyl 2-hydroxybenzoate is a functionalized salicylate ester characterized by a 4-bromobenzyl moiety attached to the carboxyl group of salicylic acid. It serves as a valuable intermediate in medicinal chemistry due to the presence of two distinct reactive handles: the phenolic hydroxyl group (hydrogen-bond donor/acceptor) and the aryl bromide (electrophile for cross-coupling).

© 2026 BenchChem. All rights reserved.

Property	Data
IUPAC Name	(4-Bromophenyl)methyl 2-hydroxybenzoate
Common Name	4-Bromobenzyl salicylate
CAS Registry Number	730247-51-5
Molecular Formula	$C_{14}H_{11}BrO_3$
Molecular Weight	307.14 g/mol
SMILES	O=C(OCC1=CC=C(C=C1)Br)C(C=CC=C2)=C2O
InChI Key	CFRXPMSUVFUNGV-UHFFFAOYSA-N
Structure Class	Benzoate Ester / Salicylate Derivative / Aryl Halide

Physicochemical Profile[2][3][4][5][6][7][8][9][10]

The compound exhibits lipophilic characteristics typical of halogenated benzyl esters. The intramolecular hydrogen bond between the phenolic hydroxyl and the carbonyl oxygen stabilizes the planar conformation of the salicylate core, influencing its solubility and spectral properties.

© 2026 BenchChem. All rights reserved.

Parameter	Value / Description	Notes
Physical State	Solid	Crystalline powder or needles.
Melting Point	Predicted: 65–75 °C	Experimental data not widely reported; range based on structural analogs (e.g., benzyl salicylate).
Solubility	Soluble in DMSO, DMF, $CHCl_3$, EtOAc.	Poorly soluble in water due to the lipophilic bromobenzyl group.
LogP (Predicted)	~4.5	High lipophilicity suggests good membrane permeability in biological assays.
pKa (Phenol)	~8.0–10.0	The ester moiety slightly increases acidity compared to phenol.

Synthesis & Production Methodologies

For research-grade purity, the most robust synthetic route involves the nucleophilic substitution (S_N2) of a salicylate salt with 4-bromobenzyl bromide. This method avoids the competitive esterification of the phenolic hydroxyl group often seen in direct acid-alcohol condensations.

Protocol: Selective O-Alkylation of Carboxylate

Reaction Principle: The carboxylate anion of salicylic acid is more nucleophilic than the phenoxide anion under weak base conditions (e.g., K_2CO_3 in acetone/DMF), allowing for selective formation of the ester over the ether.

Reagents:

- Salicylic Acid (1.0 eq)[1]
- 4-Bromobenzyl bromide (1.05 eq)
- Potassium Carbonate (K_2CO_3) (1.2 eq)

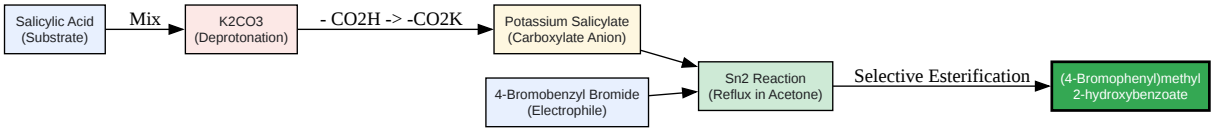
© 2026 BenchChem. All rights reserved.

- Solvent: Acetone (anhydrous) or DMF.

Step-by-Step Methodology:

- Activation: Dissolve salicylic acid in anhydrous acetone. Add anhydrous K_2CO_3 and stir at room temperature for 30 minutes to generate the potassium salicylate salt in situ.
- Addition: Add 4-bromobenzyl bromide dropwise to the suspension. The slight excess ensures complete consumption of the limiting salicylate.
- Reflux: Heat the mixture to reflux (approx. 56 °C for acetone) for 4–6 hours. Monitor reaction progress via TLC (Eluent: 20% EtOAc/Hexanes). The product will appear less polar than the starting acid.
- Workup: Cool to room temperature. Filter off inorganic solids (KBr, unreacted K_2CO_3). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in EtOAc, wash with 1M $NaHCO_3$ (to remove unreacted acid) and brine. Dry over Na_2SO_4. Recrystallize from Ethanol/Hexane or purify via silica gel chromatography.

Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: Selective synthesis of **(4-Bromophenyl)methyl 2-hydroxybenzoate** via carboxylate alkylation.

Analytical Characterization

Validation of the structure requires confirming the presence of the ester linkage, the integrity of the phenol, and the para-substituted bromine ring.

© 2026 BenchChem. All rights reserved.

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - δ 10.5–11.0 ppm (s, 1H): Phenolic OH (sharp singlet, downfield due to intramolecular H-bond with ester carbonyl).
  - δ 7.8–7.9 ppm (dd, 1H): Aromatic proton ortho to carbonyl (Salicylate ring).
  - δ 7.5 ppm (d, 2H): Aromatic protons ortho to Bromine (AA'BB' system).
  - δ 7.3 ppm (d, 2H): Aromatic protons meta to Bromine.
  - δ 5.3–5.4 ppm (s, 2H): Benzylic CH_2 (singlet). Distinctive shift for benzyl esters.
  - δ 6.8–7.0 ppm (m, 2H): Remaining salicylate aromatic protons.
- IR Spectroscopy:
  - ~3200–3400 cm^{-1}: O-H stretch (broad but often sharper due to H-bonding).
  - ~1680–1700 cm^{-1}: C=O stretch (Ester). Lower frequency than typical esters due to conjugation and H-bonding.
  - ~1000–1300 cm^{-1}: C-O-C stretch.

Reactivity Profile & Applications

This molecule is not merely an end-product but a versatile bifunctional scaffold for drug development.

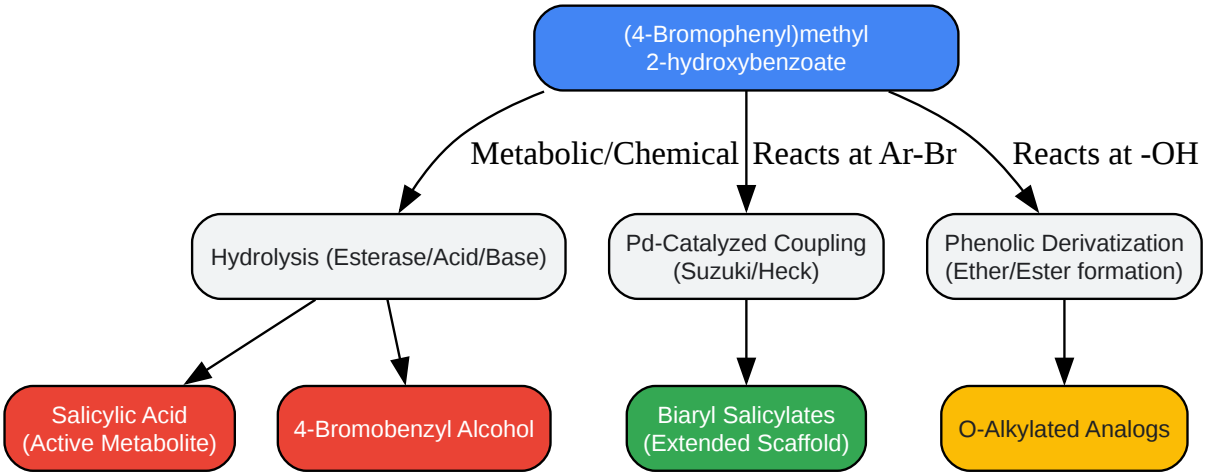
- Suzuki-Miyaura Coupling (Ar-Br Handle): The 4-bromophenyl moiety is an excellent candidate for Pd-catalyzed cross-coupling reactions. It allows for the attachment of biaryl systems to the salicylate core, a strategy often used to increase potency in anti-inflammatory or anti-cancer kinase inhibitors.
  - Conditions: $Pd(PPh_3)_4$, Aryl boronic acid, Na_2CO_3, Dioxane/Water.
- O-Alkylation/Acylation (Phenol Handle): The free phenolic hydroxyl can be further derivatized to create "Salicylate-based Prodrugs" or to lock the conformation by disrupting the

© 2026 BenchChem. All rights reserved.

intramolecular hydrogen bond.

- Biological Relevance:
  - MetAP Inhibition: Salicylate esters have been identified as inhibitors of Methionine Aminopeptidase (MetAP), an enzyme critical for bacterial protein maturation [1].[2]
  - UV Absorption: Like many salicylates (e.g., octisalate), this compound absorbs UV radiation, potentially serving as a stabilizer in light-sensitive formulations.

Reactivity & Metabolism Map



Click to download full resolution via product page

Caption: Functional reactivity map showing metabolic breakdown and synthetic utility.

Safety & Handling (MSDS Highlights)

- Hazard Classification:
  - H413: May cause long-lasting harmful effects to aquatic life (typical for halogenated aromatics).
  - Skin/Eye Irritant: Treat as a potential irritant. The hydrolysis product, 4-bromobenzyl alcohol, can be irritating to mucous membranes.

© 2026 BenchChem. All rights reserved.

- Storage: Store in a cool, dry place. Keep container tightly closed to prevent hydrolysis by atmospheric moisture.
- Disposal: Halogenated organic waste streams. Do not release into municipal water systems.

References

- Synthesis and biological evaluation of salicylate-based compounds as a novel class of methionine aminopeptidase inhibitors.Bioorganic & Medicinal Chemistry Letters. National Institutes of Health (NIH). Available at: [Link]
- Salicylate, diflunisal and their metabolites inhibit CBP/p300 and exhibit anticancer activity.eLife Sciences. Available at: [Link]
- PubChem Compound Summary: 4-Bromophenyl benzoate (Structural Analog).PubChem. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. publisher.medfak.ni.ac.rs [publisher.medfak.ni.ac.rs]
- 2. Synthesis and biological evaluation of salicylate-based compounds as a novel class of methionine aminopeptidase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: (4-Bromophenyl)methyl 2-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2790351/docs#technical-monograph-4-bromophenyl-methyl-2-hydroxybenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.